"2-Chloro-6-hydroxymethyl-isonicotinic acid" comparative spectroscopic analysis

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Compound of Interest	
Compound Name:	*2-Chloro-6-hydroxymethyl-isonicotinic acid*
CAS No.:	*900799-89-5*
Cat. No.:	*B2876389*

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Comparative Spectroscopic Analysis: 2-Chloro-6-hydroxymethyl-isonicotinic acid

Executive Summary & Structural Context[1][2][3][4]

2-Chloro-6-hydroxymethyl-isonicotinic acid (Target Compound) represents a critical, bifunctional pyridine scaffold used in the synthesis of bioactive pharmacophores.[1] Its structure combines a reactive chloropyridine core (for SNAr displacements) with a hydroxymethyl handle (for etherification or oxidation) and a carboxylic acid moiety (for amide coupling).[1]

In drug development, this compound is frequently generated via the selective oxidation of 2-Chloro-6-methylisonicotinic acid or the chlorination of 2-(Hydroxymethyl)isonicotinic acid.[1] Consequently, the primary analytical challenge is not just identification, but differentiation from these structurally similar precursors and potential over-oxidation byproducts.[1]

This guide provides a comparative spectroscopic framework to rigorously distinguish the Target Compound from its two closest analogs:

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- The Precursor: 2-Chloro-6-methylisonicotinic acid (CAS: 25462-85-5).[1]
- The Des-Chloro Analog: 2-(Hydroxymethyl)isonicotinic acid (CAS: 915140-06-6).[1]

Comparative Spectroscopic Profile

The following data consolidates experimental baselines and calculated shifts based on substituent effects (Hammett constants and increment systems) to provide a diagnostic reference.

Table 1: Key Physicochemical & Spectral Differentiators[1]

Feature	Target Compound	Precursor (Methyl Analog)	Des-Chloro Analog
Structure	2-Cl-6-(CH_2OH)-Py-4-COOH	2-Cl-6-(CH_3)-Py-4-COOH	2-H-6-(CH_2OH)-Py-4-COOH
Formula	$C_7H_6ClNO_3$	$C_7H_6ClNO_2$	$C_7H_7NO_3$
MW (Monoisotopic)	~187.00 Da	~171.01 Da	~153.04 Da
^{1}H NMR (Diagnostic)	δ 4.6-4.8 (s, 2H, -CH_2O-)	δ 2.5-2.6 (s, 3H, -CH_3)	δ 4.6-4.8 (s, 2H, -CH_2O-)
^{1}H NMR (Aromatic)	Two singlets (H3, H5)	Two singlets (H3, H5)	Two doublets (H3, H5)
MS Signature (ESI+)	m/z 188/190 (3:1 ratio)	m/z 172/174 (3:1 ratio)	m/z 154 (No Cl pattern)
IR (Key Stretch)	3300-3500 cm^{-1} (O-H broad)	Absent (No alcohol O-H)	3300-3500 cm^{-1} (O-H broad)

Deep Dive: Spectroscopic Validation Protocols

A. Nuclear Magnetic Resonance (NMR) Strategy

Objective: Confirm the oxidation state of the C6-substituent and the integrity of the halogenation.[1]

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- Solvent Choice: DMSO-d_6 is recommended over $CDCl_3$ or CD_3OD.[1]
  - Reasoning: The carboxylic acid and alcohol protons are exchangeable.[1] DMSO-d_6 often allows the observation of the alcohol -OH proton as a triplet (coupling to CH_2), providing definitive proof of the hydroxymethyl group, whereas CD_3OD exchanges it away.[1]
- Diagnostic Signals (Target vs. Precursor):
  - Disappearance of Methyl: The sharp singlet at ~2.55 ppm (characteristic of 2-methyl pyridines) must be absent.[1]
  - Appearance of Methylene: Look for a new signal at δ 4.60 ppm (2H, s). If run in dry DMSO-d_6, this may appear as a doublet (J ~5-6 Hz) coupled to the OH triplet at ~5.5 ppm.
  - Aromatic Shift: The electronegative oxygen in the hydroxymethyl group exerts a deshielding effect on the adjacent H5 proton compared to the methyl group.[1] Expect a downfield shift of ~0.1-0.2 ppm for the H5 singlet relative to the precursor.[1]

B. Mass Spectrometry (MS) Workflow

Objective: Validate the molecular formula and chlorine isotope pattern.

- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode (ESI-) is often more sensitive for pyridine carboxylic acids due to the facile deprotonation of the -COOH group $[M-H]^-$.[1]
- Fragmentation Logic (MS/MS):
  - Target (m/z 186/188 in ESI-):
    - Loss of CO_2 (M - 44): Diagnostic of carboxylic acids.[1]
    - Loss of CH_2O (M - 30): Diagnostic of the hydroxymethyl group (primary alcohol).[1]
  - Precursor (m/z 170/172 in ESI-):
    - Will show loss of CO_2 but cannot show loss of CH_2O (formaldehyde equivalent).[1]

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C. Infrared Spectroscopy (FT-IR)

Objective: Rapid "Fingerprint" identification for solid-state purity.

- The "Alcohol Gap": The most immediate visual difference in the IR spectrum is the region between 3200-3500 cm^{-1}.[1]
  - The Precursor (Methyl analog) will show a broad -COOH dimer stretch (2500-3000 cm^{-1}) but lacks the distinct, higher-frequency alcohol O-H stretch.[1]
  - The Target will display a superimposed, broader absorption band extending above 3300 cm^{-1}, corresponding to the -CH_2OH moiety.[1]

Experimental Protocols

Protocol 1: High-Resolution HPLC-UV Purity Analysis

This method separates the target from unreacted methyl precursor and potential over-oxidized (aldehyde/acid) byproducts.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[1]
- Mobile Phase A: Water + 0.1% Formic Acid (buffers pH to keep acid protonated).[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient:
  - 0-2 min: 5% B (Isocratic hold for polar acids).[1]
  - 2-10 min: 5% → 60% B (Linear gradient).[1]
  - 10-12 min: 60% → 95% B (Wash).[1]
- Detection: UV at 270 nm (Pyridine λmax).
- Expected Elution Order:
  - RT 1: 2-Chloro-pyridine-4,6-dicarboxylic acid (Over-oxidation impurity - Most Polar).[1]

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- RT 2:**2-Chloro-6-hydroxymethyl-isonicotinic acid** (Target).
- RT 3: 2-Chloro-6-methylisonicotinic acid (Precursor - Less Polar).[1]

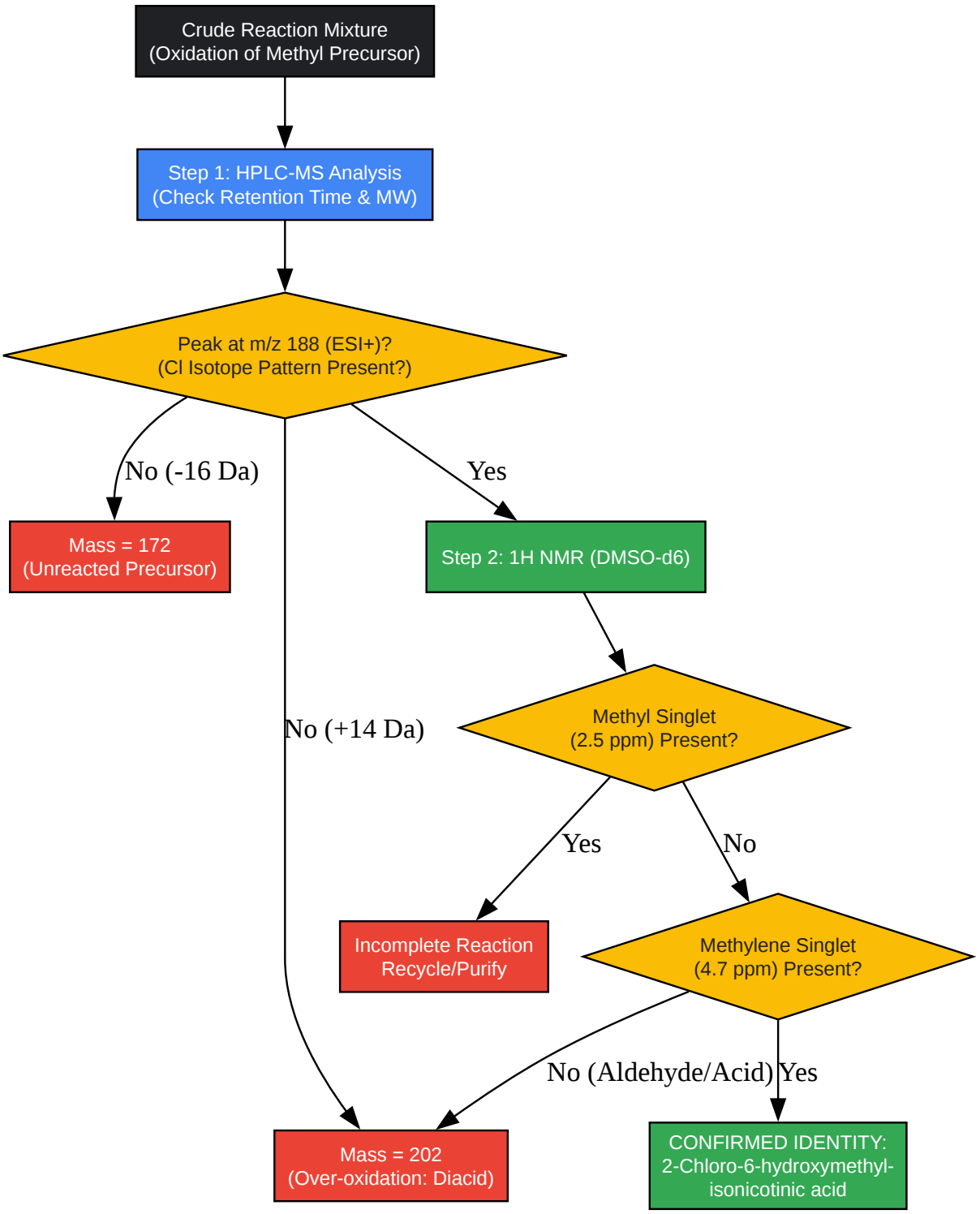
Protocol 2: Rapid NMR Sample Preparation[1]

- Weigh 5-10 mg of the solid sample into a clean vial.
- Add 600 µL of DMSO-d_6 (99.9% D).
- Optional: Add 1 drop of D_2O if peak broadening is observed (collapses exchangeable protons to sharpen the spectrum, though coupling information is lost).[1]
- Transfer to a 5mm NMR tube.[1]
- Acquire ^1H NMR with at least 16 scans to resolve minor impurity peaks (e.g., ~1% precursor).[1]

Visualizing the Analytical Logic

The following diagram illustrates the decision matrix for validating the synthesis of the target compound from its methyl precursor.

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Caption: Analytical decision tree for validating the conversion of 2-chloro-6-methylisonicotinic acid to the target hydroxymethyl derivative.

References

- PubChem.2-Chloroisonicotinic acid (Compound Summary). National Library of Medicine. Available at: [Link][1]

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Sources

- 1. 2-Chloronicotinic acid | C6H4ClNO2 | CID 76258 - PubChem [pubchem.ncbi.nlm.nih.gov]
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